

Application of Quinclorac in Turfgrass Weed Management: A Guide for Researchers

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Compound of Interest

Compound Name: Quinclorac

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These application notes provide a comprehensive overview of the use of **quinclorac** in turfgrass weed management studies. This document outlines the herbicide's mode of action, summarizes efficacy and tolerance data from various studies, and provides detailed protocols for conducting turfgrass herbicide trials.

Introduction to Quinclorac

Quinclorac is a selective, post-emergent herbicide widely used for the control of annual grasses and certain broadleaf weeds in various turfgrass species.^[1] Its unique chemistry allows for effective weed control with a reasonable margin of safety on tolerant turfgrasses. Understanding its mechanism of action and application parameters is crucial for designing effective weed management strategies and conducting robust research studies.

Chemical Name: 3,7-dichloro-8-quinolinecarboxylic acid^[2]

Herbicide Group: Group 4 (WSSA); Group O (HRAC) - Synthetic Auxins^{[2][3]}

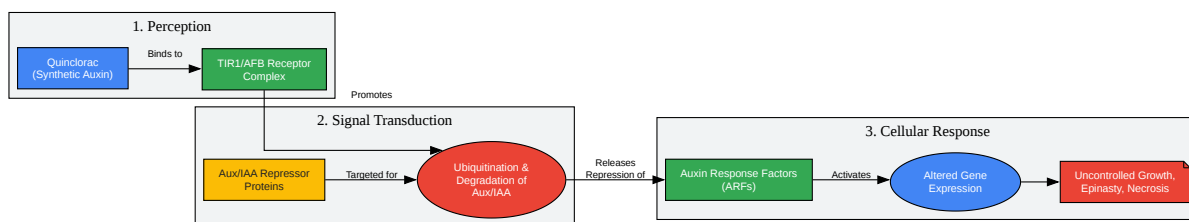
Mechanism of Action

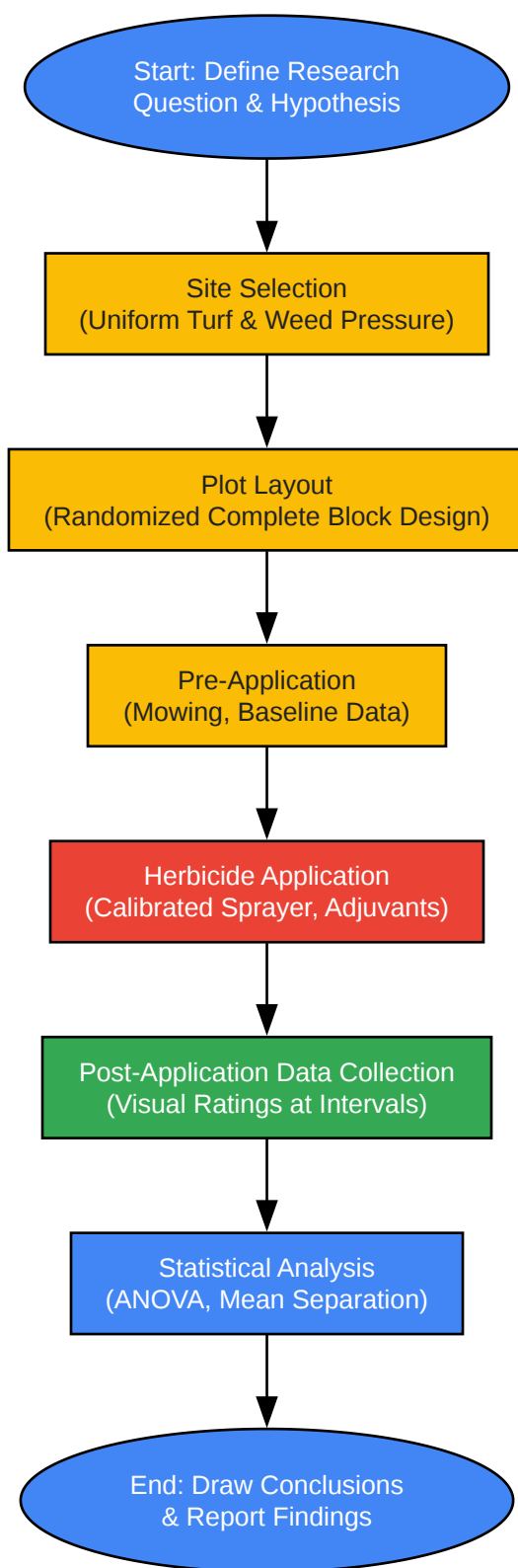
Quinclorac's primary mode of action is as a synthetic auxin, mimicking the natural plant hormone indole-3-acetic acid (IAA).^{[3][4]} This leads to a disruption of several growth processes in susceptible plants.

- **Disruption of Cell Growth:** **Quinclorac** induces rapid, uncontrolled cell division and elongation, leading to tissue damage and ultimately, plant death.^[3]
- **Nucleic Acid and Protein Synthesis Interference:** The herbicidal action involves the disruption of cell wall plasticity and nucleic acid metabolism.^[3]
- **Ethylene and Cyanide Production:** In susceptible grass species, **quinclorac** has been shown to stimulate the production of ethylene and cyanide to phytotoxic levels, contributing to necrosis.

Signaling Pathway

The following diagram illustrates the simplified signaling pathway of synthetic auxins like **quinclorac** in a susceptible plant cell.





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